Technical Guide to High-Purity Dimethyl Disulfide-d6: Sourcing, Applications, and Quality Assurance

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Compound of Interest	
Compound Name:	*Dimethyl Disulfide-d6*
CAS No.:	*7282-94-2*
Cat. No.:	*B042307*

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Executive Summary

Dimethyl Disulfide-d6 (DMDS-d6, CAS 7282-94-2) is a critical isotopically labeled reagent used primarily as an internal standard in environmental forensics and as a building block in the synthesis of deuterated pharmaceuticals. Its utility hinges on two factors: isotopic enrichment (

atom % D) to prevent signal overlap in mass spectrometry, and chemical purity to avoid introducing sulfur-based contaminants into sensitive reaction streams.

This guide provides a technical breakdown of commercial sourcing, quality verification protocols, and handling requirements for DMDS-d6, moving beyond simple catalog listings to offer a functional roadmap for laboratory integration.

Technical Profile & Specifications

Before procuring DMDS-d6, it is essential to distinguish between isotopic and chemical specifications. A failure to separate these metrics often leads to experimental noise in high-

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sensitivity GC-MS applications.

Chemical Identity

Parameter	Specification
Chemical Name	Dimethyl Disulfide-d6
Synonyms	(Methyldithio)methane-d6; Hexadeuterodimethyl disulfide
Formula	( )
Molecular Weight	100.24 g/mol (vs. 94.20 g/mol for unlabeled)
CAS Number	7282-94-2 (Labeled) / 624-92-0 (Unlabeled)
Boiling Point	109 °C
Density	~1.11 g/mL

Critical Purity Metrics

- Isotopic Enrichment (

  D): The percentage of hydrogen atoms replaced by deuterium.[1] For NMR and MS applications,

  enrichment results in complex multiplet splitting and "M-1" mass peaks that complicate quantitation.

- Chemical Purity (

  CP): The absence of other chemical species (e.g., dimethyl sulfide, dimethyl trisulfide). Impurities here can lead to erroneous sulfur tracing in metabolic studies.

Commercial Supply Landscape

The supply chain for DMDS-d6 is specialized. Unlike common solvents (e.g., DMSO-d6), DMDS-d6 is often synthesized on-demand or stocked in small aliquots due to its volatility and

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odor.

Verified Suppliers Table

Supplier	Product Code	Isotopic Purity	Chemical Purity	Pack Sizes	Notes
Sigma-Aldrich (Merck)	612332	98 atom % D	(CP)	100 mg, 1 g	Major global distributor; reliable CoA.
LGC Standards (TRC)	TRC-D472722	D		10 mg, 25 mg	High-end analytical standard grade.
CDN Isotopes	Inquire	98-99% D	Variable	Custom	Specializes in deuterated compounds; check availability.
Pharmaffiliates	PA STI 034340	D	High Purity	Custom	Focus on pharmaceutical reference standards.

> *Procurement Tip: Always request a batch-specific Certificate of Analysis (CoA) before purchase. Ensure the CoA explicitly states the isotopic enrichment via H-NMR and chemical purity via GC-FID.*

Synthesis & Quality Assurance Workflow

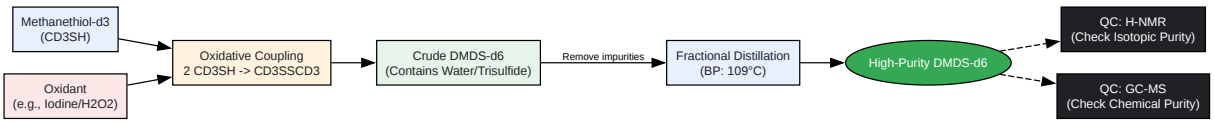
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Understanding the synthesis of DMDS-d6 allows researchers to predict potential impurities. The standard industrial route involves the oxidation of deuterated methanethiol (

).

Synthesis Pathway (Visualization)

The following diagram illustrates the production and validation logic for high-purity DMDS-d6.



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Figure 1: Synthesis and Quality Control workflow for **Dimethyl Disulfide-d6**. Note the critical distillation step to remove polysulfides.

Critical Applications

Environmental Forensics (Taste & Odor Analysis)

DMDS-d6 is the "Gold Standard" internal standard for quantifying off-flavors in drinking water. Compounds like Dimethyl Disulfide and Dimethyl Trisulfide cause "swampy" or "septic" odors at ng/L (ppt) levels.

- Protocol: Solid Phase Microextraction (SPME) coupled with GC-MS.
- Role of DMDS-d6: It elutes at nearly the same retention time as native DMDS but is mass-resolved (

). This corrects for matrix effects and SPME fiber adsorption variability.
- Key Reference: Research indicates DMDS-d6 is essential for correcting recovery variations in automated SPME-GC-MS methods for water analysis [3, 6].

Deuterated Drug Synthesis

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In medicinal chemistry, DMDS-d6 serves as an electrophilic source of the

group (via reaction with enolates) or the

moiety.

- Mechanism: Deuteration of the S-methyl group can reduce metabolic clearance (kinetic isotope effect) or serve as a tracer in ADME studies.
- Example: Synthesis of deuterated nucleoside analogs (e.g., 7-MTA-d3) uses DMDS-d6 to introduce the labeled methylthio group [2].

Handling & Safety Protocol

Warning: Dimethyl Disulfide is a potent stench agent. Even small leaks can evacuate a building.

- Containment: Always handle DMDS-d6 inside a functioning chemical fume hood.
- Double-Walling: Store the primary vial inside a secondary container (jar) containing activated charcoal or bleach solution to neutralize vapors.
- Decontamination: Spills should be treated immediately with dilute bleach (sodium hypochlorite), which oxidizes the sulfide to non-volatile sulfoxides/sulfones.
  - Reaction:

    (oxidized forms).

References

- Sigma-Aldrich (Merck).Dimethyl-d6 disulfide Product Specification (Product #612332).Link
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- South Dakota State University.Advanced Analytical Techniques for the Analysis of Toxic Inhaled Agent Exposure.Link

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Sources

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